

A Comprehensive Technical Guide to the Chemical Properties of Solvent Blue 35

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent blue 35

Cat. No.: B077152

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Blue 35, also known by commercial names such as Sudan Blue II and Oil Blue 35, is a synthetic anthraquinone dye.^{[1][2]} It presents as a dark blue to dark red-purple powder and is widely utilized for coloring a variety of materials including plastics, printing inks, polymers, and hydrocarbon-based solvents.^{[1][3][4]} Its insolubility in water and high solubility in organic solvents are key characteristics defining its applications. This technical guide provides an in-depth overview of the chemical and physical properties of **Solvent Blue 35**, tailored for professionals in research and development.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Solvent Blue 35** are summarized in the tables below. These properties are crucial for understanding its behavior in various matrices and for developing new applications.

Table 1: General and Chemical Properties of Solvent Blue 35

Property	Value	Source(s)
Chemical Name	1,4-bis(butylamino)anthracene-9,10-dione	
Synonyms	C.I. Solvent Blue 35, Sudan Blue II, Oil Blue 35	
CAS Number	17354-14-2	
Molecular Formula	C ₂₂ H ₂₆ N ₂ O ₂	
Molecular Weight	350.45 g/mol	
Molecular Structure	Anthraquinone	
Appearance	Dark blue powder / Dark red-purple powder	

Table 2: Physicochemical Properties of Solvent Blue 35

Property	Value	Source(s)
Melting Point	120-122 °C	
Boiling Point (Predicted)	568.7 ± 50.0 °C	
Density (Predicted)	1.179 ± 0.06 g/cm ³	
Vapor Pressure	0-0 Pa at 20-50°C	
LogP	6.1 at 23°C and pH 7	
pKa (Predicted)	5.45 ± 0.20	

Table 3: Solubility Data for Solvent Blue 35

Solvent	Solubility (g/L at 20°C)	Source(s)
Water	Insoluble	
Chloroform	Slightly Soluble	
DMSO	Slightly Soluble (Sonicated)	
Acetone	13.6	
Butyl Acetate	22.3	
Methylbenzene (Toluene)	86.3	
Dichloromethane	171.3	
Ethyl Alcohol	2.6	

Table 4: Spectroscopic Data for Solvent Blue 35

Spectroscopic Property	Value	Source(s)
UV-Vis Absorbance Maximum (λ_{max})	652 nm	
Molar Extinction Coefficient (ϵ)	≥ 16000 at 648-652nm in chloroform at 0.01g/L	

Experimental Protocols

Detailed experimental protocols for determining the specific chemical properties of **Solvent Blue 35** are not extensively published in readily accessible literature. However, standardized methodologies are commonly employed for the characterization of organic compounds and dyes. The following sections outline the general experimental procedures that would be used.

Determination of Melting Point

The melting point of **Solvent Blue 35** can be determined using a standard melting point apparatus.

Methodology:

- A small, dry sample of **Solvent Blue 35** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of a melting point apparatus.
- The sample is heated at a steady rate, typically 1-2 °C per minute, as it approaches the expected melting point.
- The temperature range from the point at which the first drop of liquid appears to when the entire sample has melted is recorded as the melting range.

Solubility Determination

The solubility of **Solvent Blue 35** in various organic solvents can be quantitatively determined using the equilibrium solubility method.

Methodology:

- An excess amount of **Solvent Blue 35** is added to a known volume of the desired solvent in a sealed container.
- The mixture is agitated at a constant temperature (e.g., 20°C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The saturated solution is then filtered to remove any undissolved solid.
- A known volume of the clear, saturated filtrate is taken, and the solvent is evaporated.
- The mass of the remaining solute is measured, and the solubility is calculated in grams per liter (g/L).

UV-Visible Spectroscopy

The maximum absorbance wavelength (λ_{max}) and molar extinction coefficient (ϵ) are determined using a UV-Visible spectrophotometer.

Methodology:

- A stock solution of **Solvent Blue 35** of a known concentration is prepared in a suitable transparent solvent (e.g., chloroform).
- A series of dilutions are made from the stock solution to create standards of varying concentrations.
- The absorbance of each standard solution is measured across the UV-Visible spectrum (typically 200-800 nm) using the spectrophotometer, with the pure solvent used as a blank.
- The wavelength of maximum absorbance (λ_{max}) is identified from the resulting spectrum.
- A calibration curve of absorbance versus concentration is plotted. The molar extinction coefficient (ϵ) can be calculated from the slope of this curve according to the Beer-Lambert law ($A = \epsilon bc$, where A is absorbance, b is the path length, and c is the concentration).

Visualizations

Logical Relationship of Key Properties

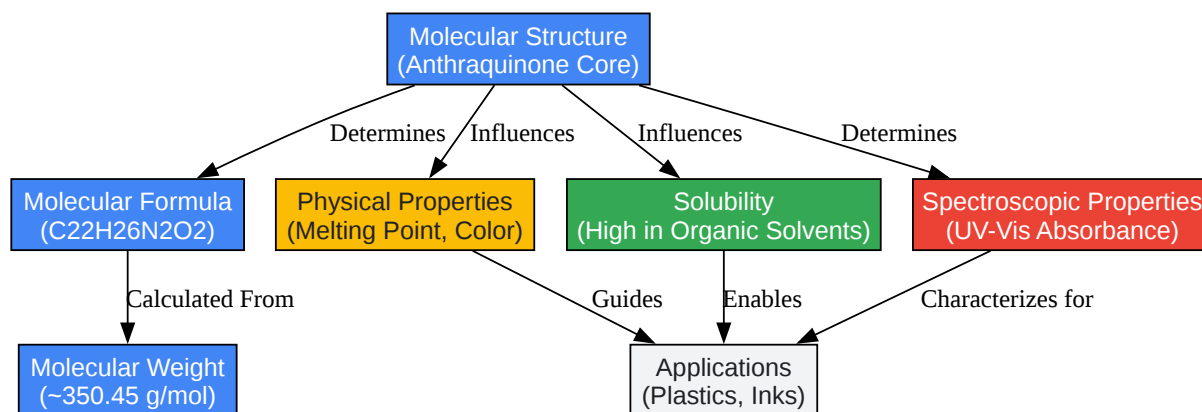


Figure 1: Interrelation of Solvent Blue 35 Properties

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Caption: Interrelation of **Solvent Blue 35** Properties.

Experimental Workflow for Characterization

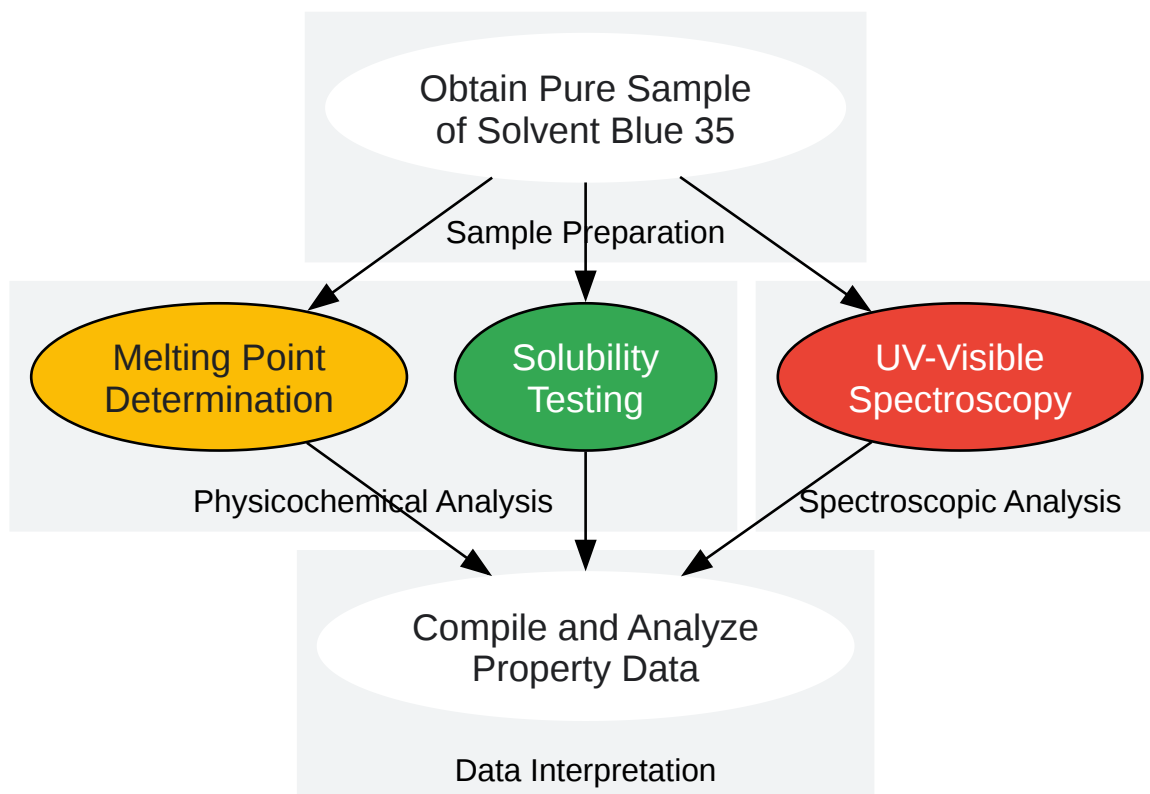


Figure 2: General Workflow for Chemical Characterization

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Caption: General Workflow for Chemical Characterization.

Safety and Handling

Solvent Blue 35 is considered harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract. Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood to minimize inhalation of the powder. For detailed safety information, refer to the Safety Data Sheet (SDS).

Conclusion

Solvent Blue 35 is a well-characterized anthraquinone dye with a distinct set of chemical and physical properties that make it suitable for a range of industrial coloring applications. Its high

solubility in organic solvents, thermal stability, and strong light absorbance in the visible spectrum are its most notable features. The data and general experimental methodologies presented in this guide provide a solid foundation for researchers and professionals working with this compound.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Chemical Properties of Solvent Blue 35]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077152#what-are-the-chemical-properties-of-solvent-blue-35]

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